

Application Notes and Protocols for Tubulin Polymerization-IN-73 In Vitro Assay

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Compound of Interest

Compound Name: *Tubulin polymerization-IN-73*

Cat. No.: *B15580283*

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Introduction

Microtubules are dynamic polymers of α - and β -tubulin heterodimers that are crucial components of the cytoskeleton. They play a fundamental role in numerous cellular processes, including the maintenance of cell structure, intracellular transport, and the formation of the mitotic spindle during cell division.^{[1][2][3][4]} The dynamic instability of microtubules, characterized by phases of polymerization and depolymerization, is essential for their physiological functions.^{[4][5]} Consequently, tubulin has emerged as a key target for the development of anticancer agents.^{[1][6]} Compounds that interfere with tubulin polymerization can disrupt microtubule dynamics, leading to an arrest of the cell cycle in the G2/M phase and subsequent induction of apoptosis in rapidly proliferating cancer cells.^{[1][6][7][8]}

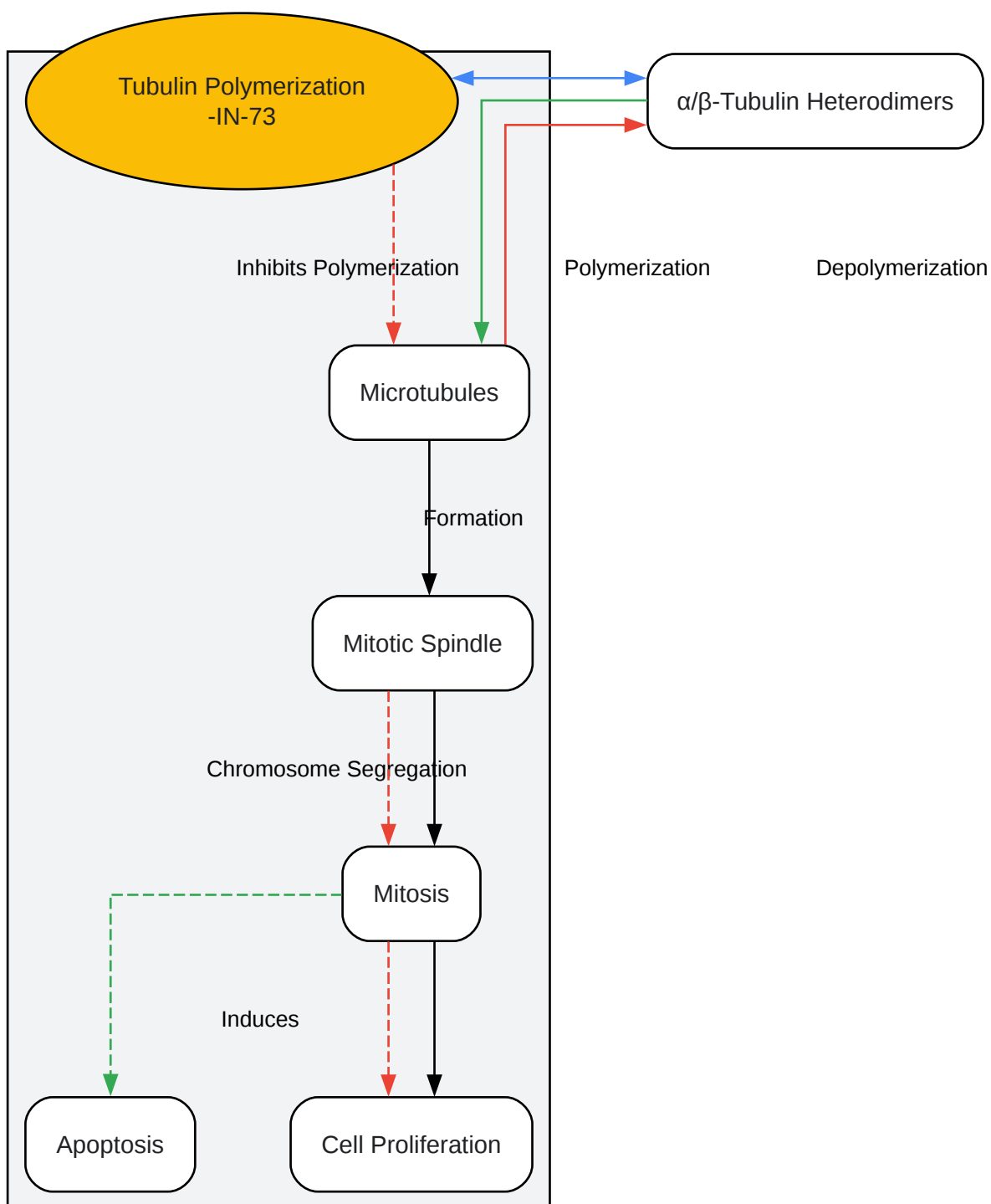
Tubulin polymerization-IN-73 is a small molecule inhibitor designed to target tubulin and disrupt microtubule formation. These application notes provide a detailed protocol for characterizing the in vitro effect of **Tubulin polymerization-IN-73** on tubulin polymerization. The following protocols describe two common methods for monitoring tubulin polymerization: a turbidity-based spectrophotometric assay and a fluorescence-based assay.

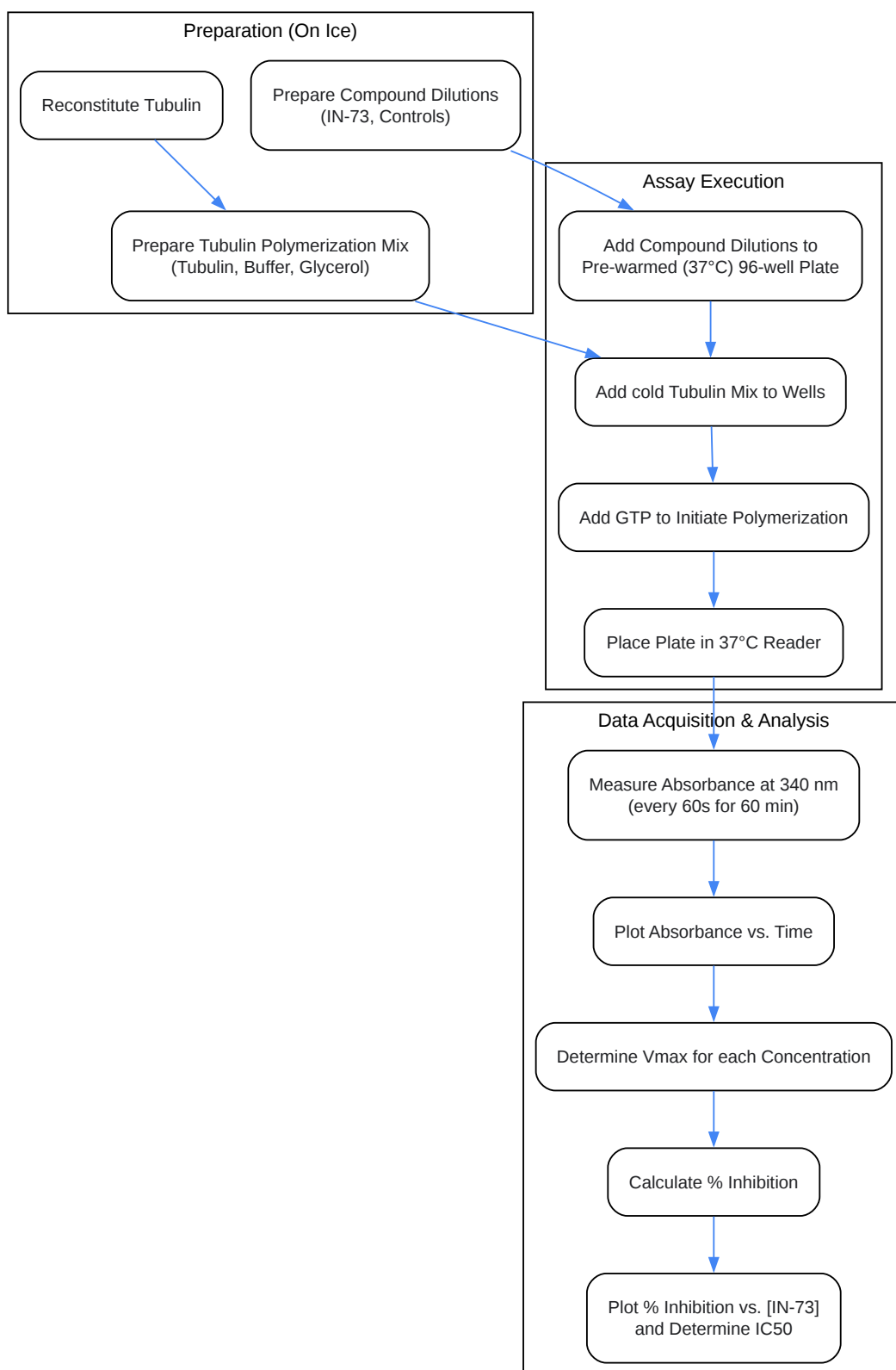
Mechanism of Action

Tubulin polymerization inhibitors, such as the conceptual **Tubulin polymerization-IN-73**, exert their biological effects by binding to tubulin subunits, thereby preventing their assembly into

microtubules.[1][6] This disruption of microtubule formation interferes with the mitotic spindle, a critical structure for the proper segregation of chromosomes during cell division.[5][8] This interference activates the spindle assembly checkpoint, leading to cell cycle arrest at the G2/M phase and ultimately triggering apoptosis.[7][8][9]

Below is a diagram illustrating the general signaling pathway affected by tubulin polymerization inhibitors.





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